

Personal protective equipment for handling CM-545

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CM-545

Cat. No.: B606739

[Get Quote](#)

It appears that "CM-545" can refer to several different chemical products used in laboratory settings. To ensure your safety, it is crucial to identify the specific product you are handling. This guide provides essential safety and logistical information for three distinct substances sometimes identified by "545".

Celite® 545: Filter Aid (Silicate Based)

Celite® 545 is a filter aid based on silicate, commonly used in laboratory and analytical applications.^[1]

Personal Protective Equipment (PPE)

Proper PPE is essential to ensure safety when handling Celite® 545.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [2]
Skin Protection	Protective gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Wash and dry hands after handling. Body protection should be selected based on the task being performed and the risks involved. [2]
Respiratory Protection	Respiratory protection is not typically required under normal conditions of use with adequate ventilation. If dust is generated, a NIOSH-approved respirator for dust should be worn. [2]
General Hygiene	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday. [2]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the product and ensuring a safe laboratory environment.

- Handling: Avoid dust formation.[\[2\]](#)[\[3\]](#) Do not breathe dust.[\[2\]](#)[\[3\]](#) Avoid contact with skin and eyes.[\[3\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)

Disposal Plan

Dispose of contents and container in accordance with local, regional, national, and international regulations.[\[3\]](#)[\[4\]](#)

Emergency First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.[2]
Skin Contact	Wash off with soap and plenty of water.[2]
Eye Contact	Flush eyes with water as a precaution. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.[2]

Operational Workflow



[Click to download full resolution via product page](#)

Handling workflow for Celite® 545.

Qualitek® 545: Activated Rosin Flux

Qualitek® 545 is a highly flammable activated rosin flux.[4] It can cause serious eye irritation and may cause respiratory irritation or drowsiness.[4]

Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Protective gloves.
Respiratory Protection	Avoid breathing dust/fume/gas/mist/vapors/spray. Use in a well-ventilated area. ^[4]

Handling and Storage

- Handling: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.^[4] Keep container tightly closed.^[4] Avoid breathing vapors.^[4] Wash hands thoroughly after handling.^[4]
- Storage: Store in a well-ventilated place. Keep cool.^[4]

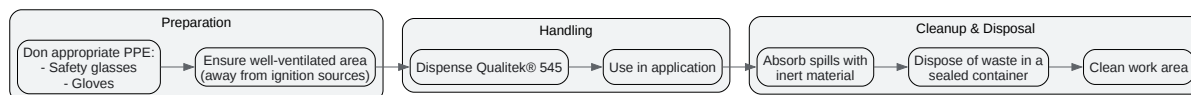
Disposal Plan

Dispose of contents/container in accordance with local/regional/national/international regulations.^[4]

Emergency First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	If breathing is difficult, remove victim to fresh air and keep at rest in a position comfortable for breathing.[4]
Skin Contact	Immediately flush with large amounts of water. Use soap if available. Remove contaminated clothing.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention.[4]
Ingestion	DO NOT induce vomiting. Keep at rest. Get prompt medical attention.[4]

Operational Workflow



[Click to download full resolution via product page](#)

Handling workflow for Qualitek® 545.

HCM-545-1: Disinfection Byproducts Standard

HCM-545-1 is a highly flammable liquid and vapor that is toxic in contact with skin, causes skin irritation, and is suspected of causing cancer.[5]

Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Protective gloves and clothing.
Respiratory Protection	Use in a well-ventilated area or with a respiratory protective device. ^[5]

Handling and Storage

- Handling: Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.^[5] Keep away from ignition sources.^[5] Protect against electrostatic charges.^[5] Open and handle receptacle with care.^[5]
- Storage: Store in a cool location in a well-ventilated place.^[5]

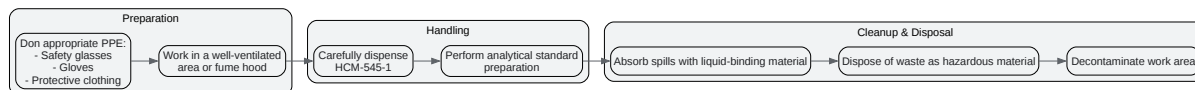
Disposal Plan

Dispose of contaminated material as waste according to regulations.^[5]

Emergency First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Supply fresh air; consult doctor in case of complaints.
Skin Contact	Immediately wash with water and soap and rinse thoroughly.
Eye Contact	Rinse opened eye for several minutes under running water.
Ingestion	Do not induce vomiting; immediately call for medical help.

Operational Workflow



[Click to download full resolution via product page](#)

Handling workflow for HCM-545-1.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. carlroth.com:443 [carlroth.com:443]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. fishersci.com [fishersci.com]
- 4. qualitek.com [qualitek.com]
- 5. agilent.com [agilent.com]
- To cite this document: BenchChem. [Personal protective equipment for handling CM-545]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606739#personal-protective-equipment-for-handling-cm-545]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com